

# Best Practices for the Storage and Handling of Ravenine

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## Compound of Interest

Compound Name: *Ravenine*

Cat. No.: *B120983*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ravenine** is an alkaloid compound isolated from the root bark of *Dictamnus dasycarpus*.<sup>[1]</sup> As with any research compound, proper storage and handling are crucial to ensure its stability, efficacy, and the safety of laboratory personnel. These application notes provide detailed protocols and best practices for the storage, handling, and stability assessment of **Ravenine**.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ravenine** is provided in the table below. This information is essential for understanding its behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>17</sub> NO <sub>2</sub>	InvivoChem[1], PubChem[2]
Molecular Weight	243.30 g/mol	InvivoChem[1], PubChem[2]
CAS Number	20105-22-0	InvivoChem[1], PubChem[2]
Appearance	Typically exists as a solid at room temperature	InvivoChem[1]
Melting Point	120-121°C	InvivoChem[1]
Boiling Point	378.3 ± 41.0 °C at 760 mmHg	InvivoChem[1]
Solubility	Soluble in DMSO. May have low water solubility.	InvivoChem[1]

## Storage Recommendations

Proper storage is critical to maintain the integrity of **Ravenine**. The following table summarizes the recommended storage conditions based on supplier data.

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	InvivoChem[1], TargetMol[3]
4°C	2 years	InvivoChem[1]	
In Solvent	-80°C	6 months - 1 year	InvivoChem[1], TargetMol[3]
-20°C	1 month	InvivoChem[1]	

Note: **Ravenine** is stable at room temperature for short periods, such as during shipping.[1] However, for long-term storage, adherence to the recommended temperatures is essential.

## Handling Procedures and Safety Precautions

As a specific Safety Data Sheet (SDS) for **Ravenine** is not readily available, a thorough risk assessment should be conducted before handling. The following are general best practices for handling chemical compounds in a laboratory setting.

#### Personal Protective Equipment (PPE):

- Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- If there is a risk of inhalation of the powder, use a properly fitted respirator.

#### General Handling:

- Handle **Ravenine** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust when working with the powdered form.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

#### Spill and Disposal:

- In case of a spill, contain the material and clean the area with an appropriate solvent. Dispose of the waste in accordance with local, state, and federal regulations.
- Dispose of unused **Ravenine** and its containers as chemical waste.

## Experimental Protocols

### Protocol 1: Preparation of Stock Solutions

Due to its likely low water solubility, organic solvents are recommended for preparing stock solutions of **Ravenine**.

#### Materials:

- **Ravenine** powder

- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

#### Procedure:

- Equilibrate the **Ravenine** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Ravenine** powder using an analytical balance.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate the solution until the **Ravenine** is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term use or -20°C for short-term use.[\[1\]](#)

## Protocol 2: General Protocol for a Long-Term Stability Study

This protocol provides a framework for assessing the long-term stability of **Ravenine** under various storage conditions.

Objective: To determine the stability of **Ravenine** over an extended period under defined storage conditions.

#### Materials:

- **Ravenine** (at least three different batches, if possible)
- Validated stability-indicating analytical method (e.g., HPLC-UV)

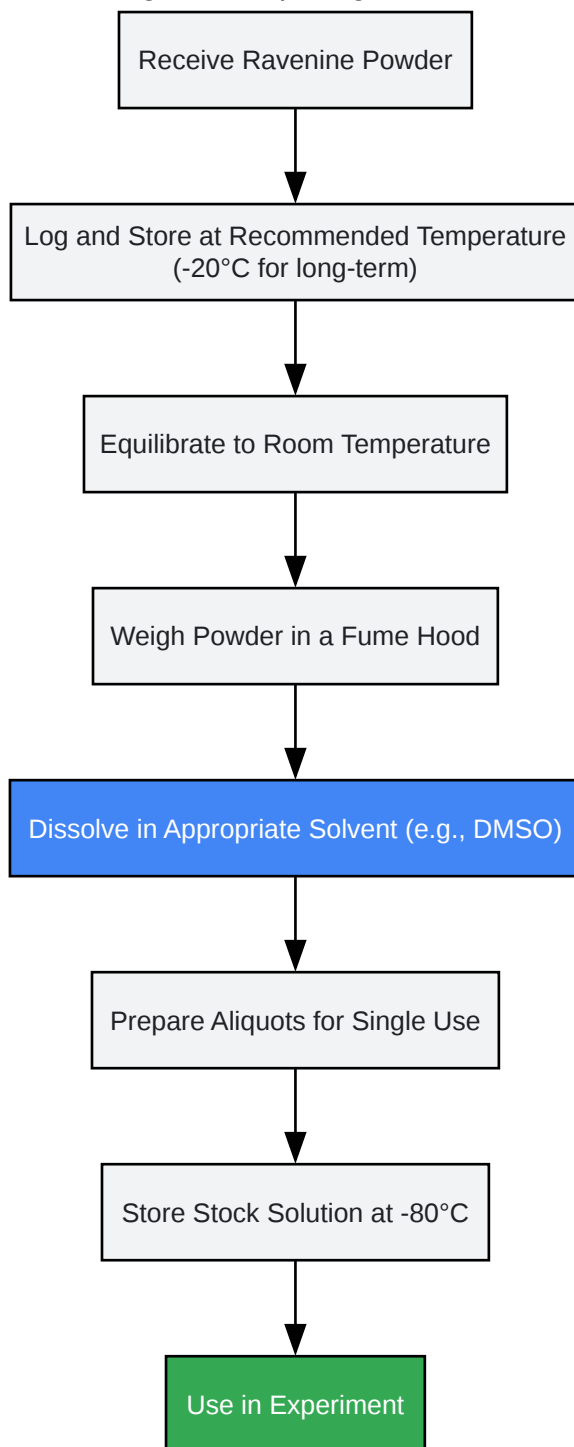
- Climate-controlled stability chambers
- Appropriate storage containers that mimic the intended long-term storage

#### Procedure:

- Sample Preparation: Prepare multiple aliquots of **Ravenine** in both solid form and in a desired solvent at a known concentration.
- Storage Conditions: Place the samples in stability chambers set to the desired long-term storage conditions (e.g., -20°C, 4°C, and 25°C/60% RH).
- Testing Frequency: Analyze the samples at predetermined time points. For a 12-month study, a typical frequency would be at 0, 3, 6, 9, and 12 months.
- Analytical Testing: At each time point, test the samples for attributes such as:
  - Appearance (visual inspection)
  - Assay (potency)
  - Purity (presence of degradation products)
- Data Analysis: Compare the results at each time point to the initial (time 0) data to determine the extent of degradation.

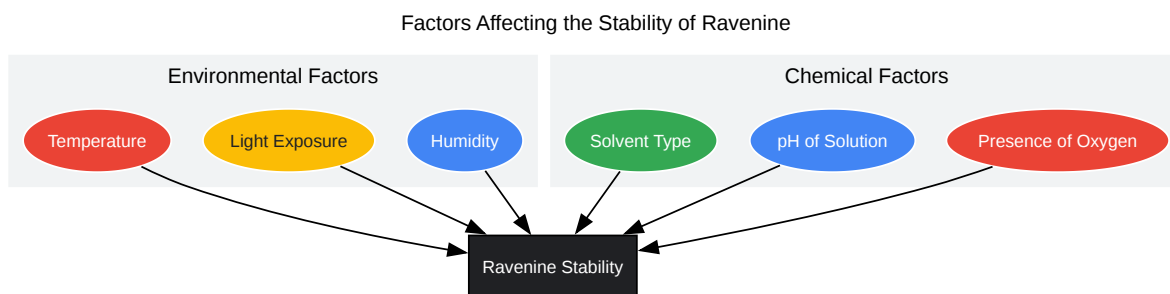
## Visualizations

## Workflow for Handling and Preparing Ravenine for Experiments



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Caption: Workflow for handling and preparing **Ravenine**.



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Caption: Factors influencing the stability of **Ravenine**.

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## References

- 1. Ravenine | Alkaloids | 20105-22-0 | Invivochem [[invivochem.com](https://invivochem.com)]
- 2. Ravenine | C<sub>15</sub>H<sub>17</sub>NO<sub>2</sub> | CID 21763830 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Ravenine | TargetMol [[targetmol.com](https://targetmol.com)]
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